

Chemical Identity & Properties of But-3-ynal

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Compound Focus: But-3-ynal

CAS No.: 52844-23-2

Cat. No.: S563566

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The table below summarizes the core identifying information and key physicochemical data for **But-3-ynal**, which is essential for understanding its behavior and stability [1] [2].

Property	Value / Description
IUPAC Name	But-3-ynal [1] [2]
CAS Registry Number	52844-23-2 [1] [2]
Molecular Formula	C ₄ H ₄ O [1] [2]
Molecular Weight	68.07 g/mol [2]
SMILES	C#CCC=O [2]
InChIKey	OGQNOIVDVXRWRE-UHFFFAOYSA-N [1] [2]
Key Structural Features	Terminal alkyne (-C≡CH) and an aldehyde (-CHO) group [2]
Ionization Energy	9.85 eV (estimated) [1]

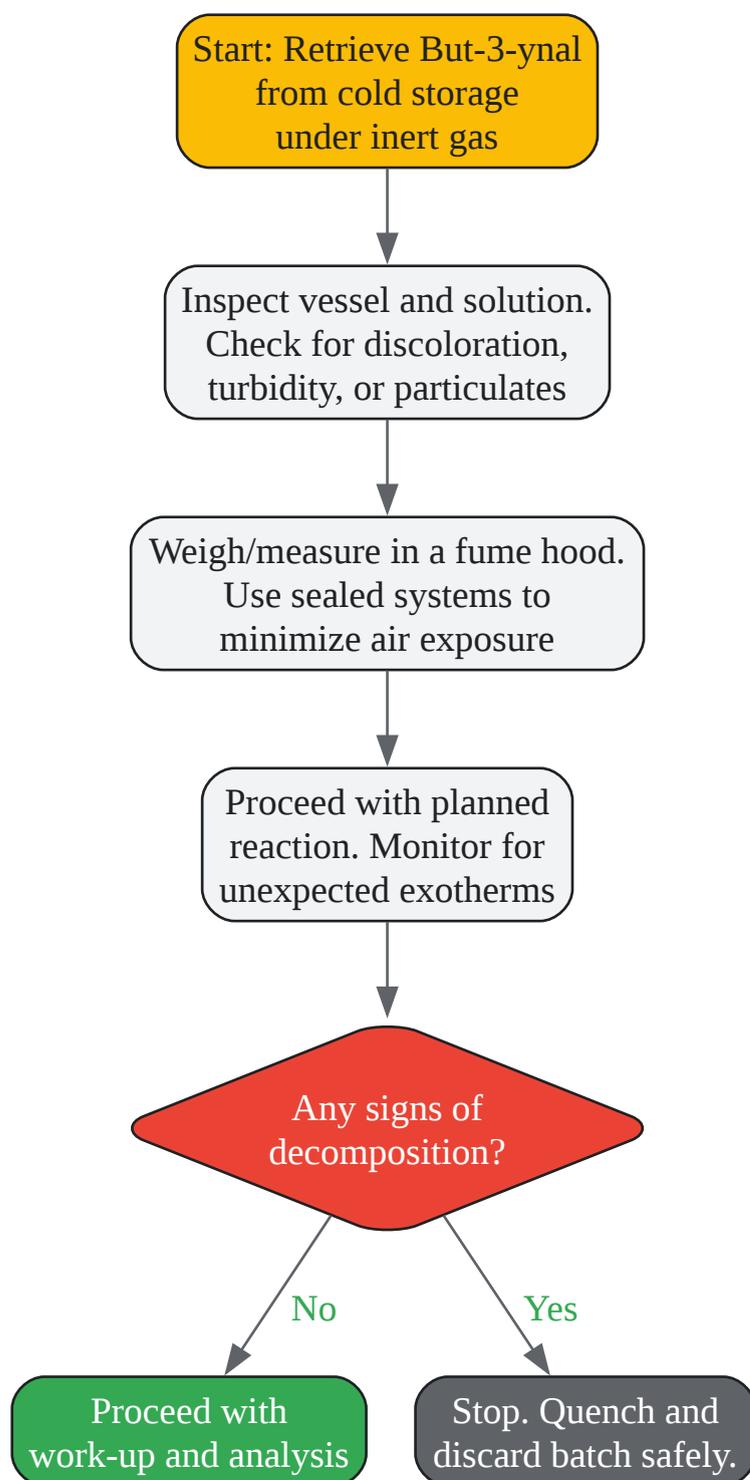
Stability Considerations & Handling Guidelines

The functional groups in **But-3-ynal** are the primary determinants of its reactivity and stability [2].

- **Reactivity & Incompatibilities:** The **aldehyde group** is electrophilic and susceptible to oxidation, potentially forming carboxylic acids. The **terminal alkyne group** can participate in nucleophilic addition reactions and is moderately acidic. **But-3-ynal** should be considered **incompatible with strong oxidizing agents, strong bases, and reducing agents** [2].
- **Recommended Storage:** Based on its properties, **But-3-ynal** should be stored under an **inert atmosphere** (e.g., nitrogen or argon) and at **low temperatures** (e.g., refrigerated or frozen). It may be supplied dissolved in a solvent like dichloromethane to enhance stability [2] [3].

Suggested Experimental Workflow

For researchers using **But-3-ynal**, a careful and consistent approach is key. The diagram below outlines a general handling and troubleshooting workflow.



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Frequently Asked Questions

Q1: What are the primary signs that my sample of But-3-ynal has decomposed? A1: Visual clues are key indicators. Look for changes such as **discoloration** (e.g., darkening), the formation of a **turbid** solution, or **solid particulates**. Any of these changes suggest the compound has degraded and a new batch should be used [2].

Q2: My reaction with But-3-ynal is not proceeding as expected. What could be wrong? A2: Consider these common issues:

- **Inactive Catalyst:** If using a metal catalyst (e.g., in a Sonogashira coupling), the catalyst may be deactivated.
- **Quenched Reactivity:** The acidic proton of the terminal alkyne may have been quenched by a base in the system.
- **Purity Issue:** The **But-3-ynal** may have decomposed prior to use. Re-test the purity of your starting material [2].

Q3: What is the best way to safely dispose of But-3-ynal waste? A3: Specific disposal protocols depend on the scale and solvent. Generally, small quantities should be **diluted in an appropriate solvent** and transferred to a **labeled waste container for halogenated or flammable organic solvents**. For larger amounts or pure material, consult your institution's Environmental Health and Safety (EHS) department.

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References

1. - But - 3 ynal [webbook.nist.gov]
2. Buy But-3-ynal | 52844-23-2 [smolecule.com]
3. - But - 3 | C4H4O ynal [chemspider.com]

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